

Broparestrol: A Technical Deep Dive into its SERM Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Broparestrol*

CAS No.: 22393-63-1

Cat. No.: B1229346

[Get Quote](#)

For Immediate Release

This whitepaper provides a comprehensive technical overview of the mechanism of action of **Broparestrol**, a synthetic, nonsteroidal Selective Estrogen Receptor Modulator (SERM) of the triphenylethylene class. **Broparestrol**, also known as α -bromo- α,β -diphenyl- β -p-ethylphenylethylene (BDPE), has been utilized in Europe for the treatment of breast cancer and in dermatology.[1] This document, intended for researchers, scientists, and drug development professionals, consolidates the available data on its molecular interactions, cellular effects, and the experimental methodologies used to elucidate its function.

Executive Summary

Broparestrol is a triphenylethylene derivative, structurally related to clomifene and diethylstilbestrol, that exhibits a characteristic SERM profile with tissue-specific estrogen agonist and antagonist effects.[1] It is a mixture of E- and Z-isomers, both of which are biologically active.[1] The primary mechanism of action for **Broparestrol** is through competitive binding to estrogen receptors (ER α and ER β), leading to differential gene expression and cellular responses depending on the target tissue. Furthermore, **Broparestrol** has been

observed to suppress prolactin levels in animal models, suggesting a potential interaction with the hypothalamic-pituitary axis.^[1]

Physicochemical Properties and Isomerism

Broparestrol is a synthetic, non-steroidal compound. It exists as a mixture of two geometric isomers: the E-isomer (trans) and the Z-isomer (cis).^[1] Both isomers have been shown to possess antiestrogenic activity.^[1]

Table 1: Physicochemical Identifiers for **Broparestrol**

Identifier	Value
IUPAC Name	1-(2-bromo-1,2-diphenylethenyl)-4-ethylbenzene
Synonyms	α -bromo- α,β -diphenyl- β -p-ethylphenylethylene (BDPE), LN-107
CAS Number	479-68-5 (mixture)
Molecular Formula	C ₂₂ H ₁₉ Br
Molecular Weight	363.3 g/mol

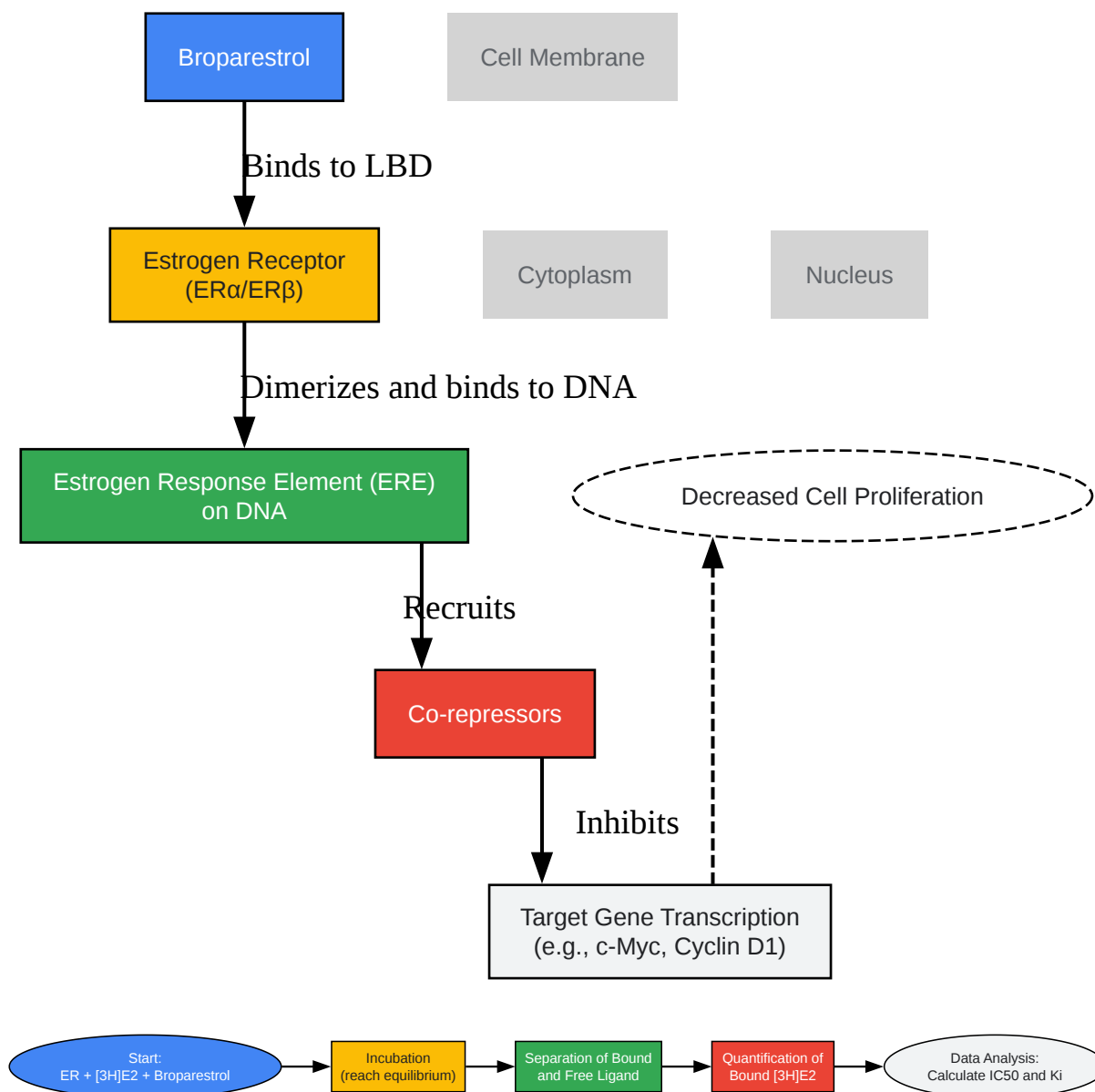
Core Mechanism of Action: Estrogen Receptor Modulation

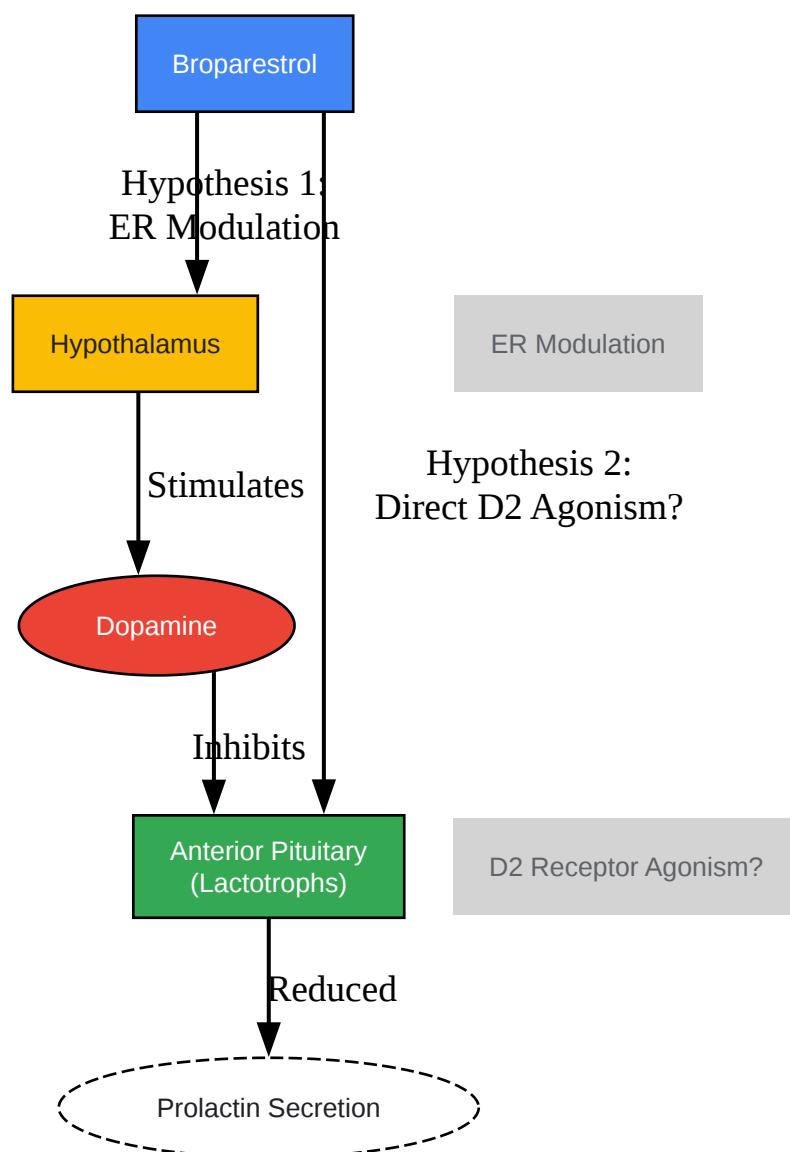
As a SERM, the central mechanism of **Broparestrol**'s action is its interaction with estrogen receptors, ER α and ER β . This interaction is competitive with endogenous estrogens, such as estradiol. The binding of **Broparestrol** to the estrogen receptor induces a conformational change in the receptor protein. This altered conformation affects the recruitment of co-activator and co-repressor proteins to the receptor-DNA complex, ultimately leading to a tissue-specific modulation of gene transcription.

In tissues like the breast, **Broparestrol** acts as an estrogen antagonist, inhibiting the proliferative effects of endogenous estrogens. Conversely, in other tissues, such as bone or the uterus (in some species), it may exhibit partial estrogenic (agonist) effects.^[2]

Estrogen Receptor Binding and Signaling Pathway

The binding of **Broparestrol** to ER α and ER β initiates a cascade of molecular events that dictate the cellular response. In an antagonistic context, such as in breast cancer cells, the **Broparestrol**-ER complex recruits co-repressors, leading to the downregulation of estrogen-responsive genes involved in cell proliferation and survival.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Broparestrol - Wikipedia \[en.wikipedia.org\]](#)

- [2. Isomers of broparoestrol and antiestrogen action: comparison with tamoxifen - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Broparestrol: A Technical Deep Dive into its SERM Mechanism of Action]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1229346/docs#broparestrol-a-technical-deep-dive-into-its-serm-mechanism-of-action\]](https://www.benchchem.com/product/b1229346/docs#broparestrol-a-technical-deep-dive-into-its-serm-mechanism-of-action)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)